

Application Notes and Protocols: Utilizing RNase L Ligand 2 in Viral Infection Models

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Compound of Interest

Compound Name: *RNase L ligand 2*

Cat. No.: *B15601656*

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Introduction

The 2'-5' oligoadenylate (2-5A)/RNase L system is a critical component of the innate immune response to viral infections.^{[1][2]} Activation of this pathway leads to the degradation of both viral and cellular RNA, thereby inhibiting viral replication and inducing an antiviral state. The primary activator of RNase L is 2-5A, a series of 2'-5'-linked oligoadenylates synthesized by interferon-inducible oligoadenylate synthetases (OAS) upon sensing viral double-stranded RNA (dsRNA). Direct introduction of the **RNase L ligand 2** (a synthetic 2-5A analog) into cells provides a powerful tool to specifically activate this antiviral pathway and study its effects on various viral infections, bypassing the need for interferon stimulation or dsRNA sensing.

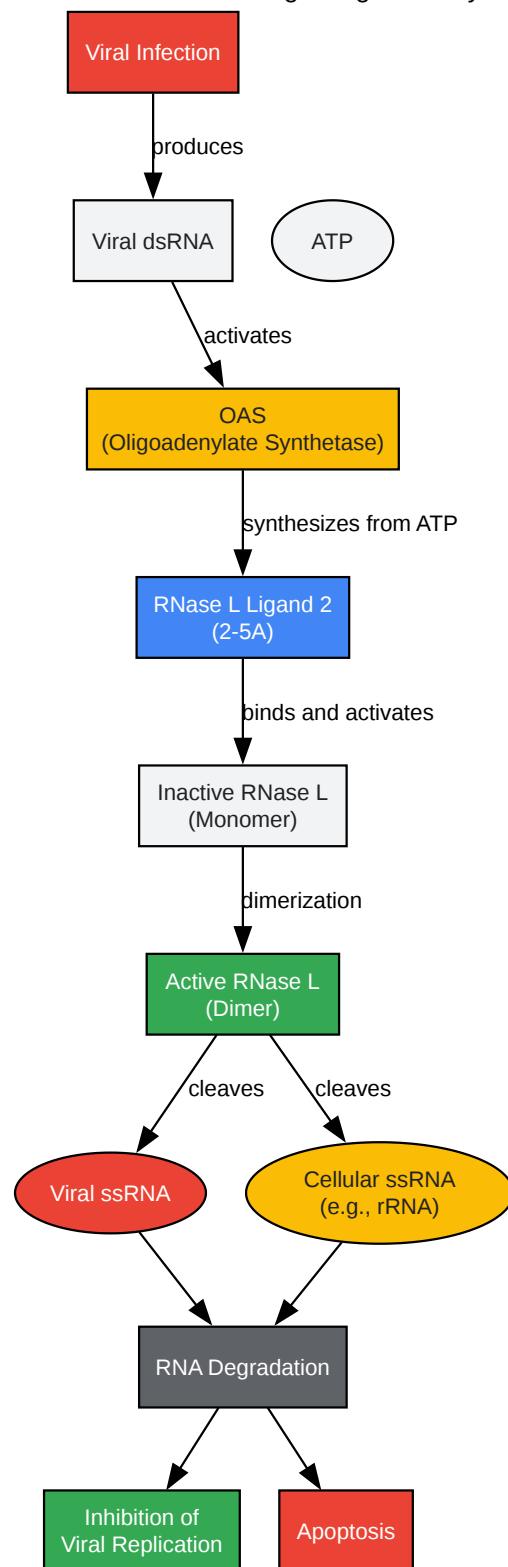
These application notes provide detailed protocols and quantitative data for utilizing **RNase L ligand 2** in viral infection models to assess its antiviral efficacy and elucidate the role of the RNase L pathway in controlling different viruses.

Signaling Pathway of RNase L Activation

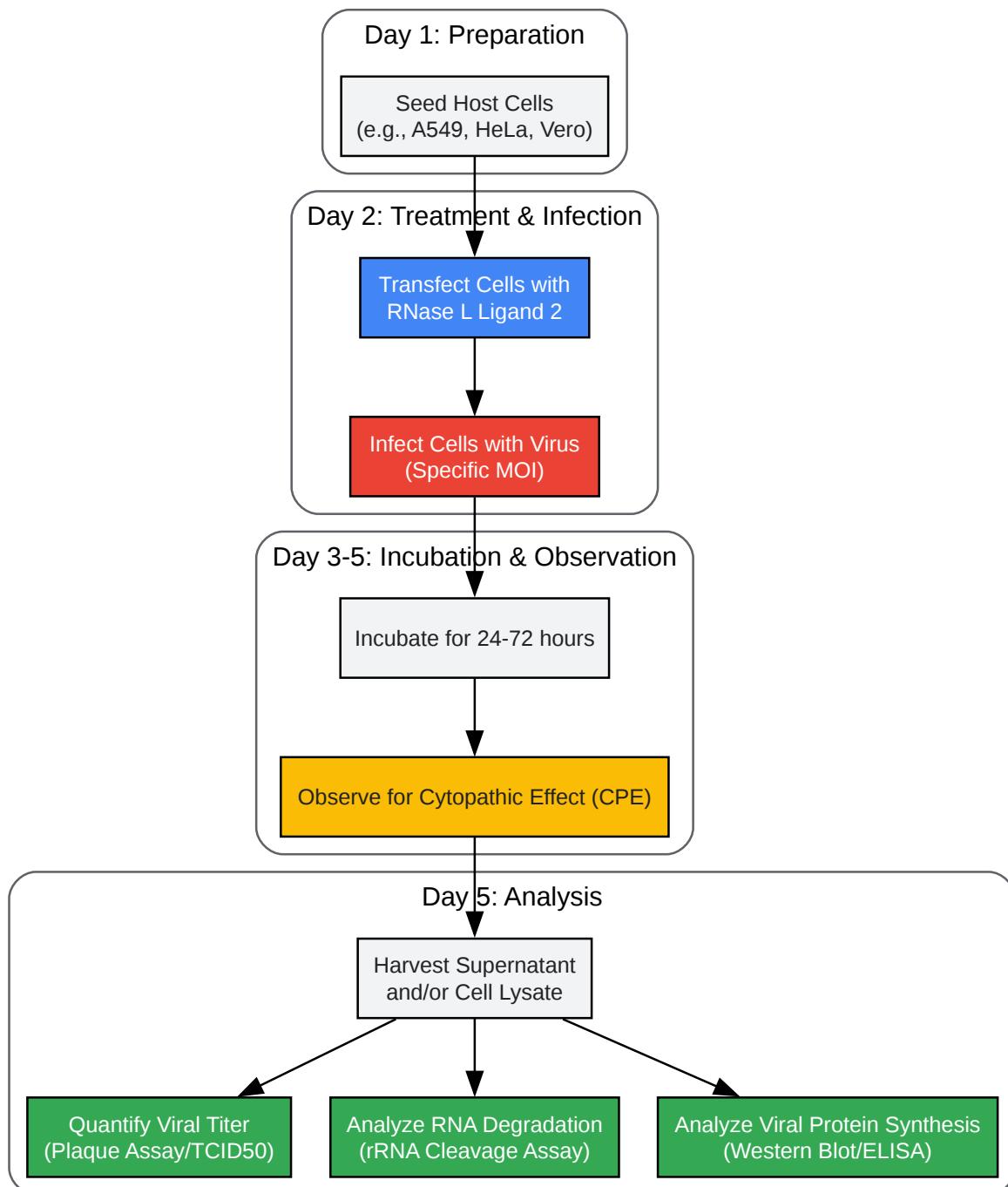
Upon viral infection, the production of dsRNA activates OAS enzymes to synthesize 2-5A.^[3] This ligand then binds to and activates RNase L, a latent endoribonuclease. Activated RNase L dimerizes and cleaves single-stranded viral and cellular RNAs, leading to an inhibition of protein synthesis and a potent antiviral response.^{[2][3]} The cleavage of cellular RNA, including

ribosomal RNA (rRNA), can also trigger stress response pathways and apoptosis, further contributing to the clearance of infected cells.[4]

RNase L Antiviral Signaling Pathway



Experimental Workflow for RNase L Ligand 2 Antiviral Assay

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